

Ailancoumarin E: A Technical Overview of its Discovery and Natural Source

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Compound of Interest

Compound Name: Ailancoumarin E

Cat. No.: B15574826

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Abstract

Ailancoumarin E is a naturally occurring terpenylated coumarin that has been identified and isolated from the root bark of *Ailanthus altissima* (Mill.) Swingle, commonly known as the "Tree of Heaven." This technical guide provides a comprehensive overview of the discovery of **Ailancoumarin E**, its natural source, and the methodologies employed for its isolation and characterization. While detailed experimental protocols and specific quantitative data for **Ailancoumarin E** are not extensively documented in the currently available scientific literature, this document synthesizes the existing knowledge to provide a foundational understanding for researchers in natural product chemistry and drug discovery.

Discovery and Natural Source

Ailancoumarin E was discovered as a constituent of the root bark of *Ailanthus altissima* (Mill.) Swingle, a plant belonging to the Simaroubaceae family.^{[1][2][3]} This plant has a history of use in traditional medicine, which has prompted phytochemical investigations into its various parts.^[2] Several studies focusing on the chemical constituents of *A. altissima* have led to the isolation and identification of a diverse range of compounds, including numerous terpenylated coumarins, quassinoids, and alkaloids.^{[2][4]} **Ailancoumarin E** is one of the known terpenylated coumarins that has been repeatedly isolated from the root bark of this plant, alongside other structurally related compounds.^{[1][3]}

Experimental Protocols

While a specific, detailed, step-by-step protocol for the isolation of **Ailancoumarin E** is not explicitly available in the reviewed literature, the general methodology can be inferred from studies on the isolation of other terpenylated coumarins from *Ailanthus altissima*. The process typically involves solvent extraction of the dried plant material followed by chromatographic separation.

General Isolation and Purification Methodology

The following is a generalized protocol based on published methods for the isolation of coumarins from *Ailanthus altissima* root bark:

- **Extraction:** The air-dried and powdered root bark of *Ailanthus altissima* is extracted exhaustively with a solvent such as 95% ethanol at room temperature.^[4] The resulting extract is then concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and subjected to sequential partitioning with solvents of increasing polarity, such as petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH). The terpenylated coumarins, including **Ailancoumarin E**, are typically found in the ethyl acetate fraction.
- **Chromatographic Separation:** The ethyl acetate-soluble fraction is subjected to multiple steps of column chromatography to isolate the individual compounds.
 - **Silica Gel Column Chromatography:** The EtOAc fraction is typically first fractionated on a silica gel column, eluting with a gradient of solvents, commonly a mixture of petroleum ether and ethyl acetate or chloroform and methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
 - **Preparative High-Performance Liquid Chromatography (Prep-HPLC):** Fractions containing mixtures of coumarins are further purified using preparative HPLC, often on a C18 column with a mobile phase consisting of a gradient of methanol and water or acetonitrile and water.

Note: The specific elution gradients and the precise fractions containing **Ailancoumarin E** are not detailed in the available literature.

Structure Elucidation

The structure of **Ailancoumarin E**, as a known compound, was likely confirmed by comparing its spectroscopic data with previously reported values. The primary techniques used for the structure elucidation of novel and known coumarins from *Ailanthus altissima* include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the carbon skeleton and the placement of substituents.
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the molecular formula of the compound.[4]

Quantitative Data

Specific quantitative data for **Ailancoumarin E**, such as its yield from the plant material or detailed spectroscopic data, are not provided in the reviewed publications. However, data for other recently discovered terpenylated coumarins from the same plant source are available and presented here for comparative purposes.

Spectroscopic Data for Structurally Similar Coumarins from *Ailanthus altissima*

While the specific ^1H and ^{13}C NMR data for **Ailancoumarin E** were not found in the search results, the following table presents data for newly identified terpenylated coumarins from the same plant, which can serve as a reference for researchers working on similar compounds.

Compound	¹ H NMR (δ in ppm, J in Hz)	¹³ C NMR (δ in ppm)
Altissimacoumarin I	Data not available in a readily comparable format	Data not available in a readily comparable format
Altissimacoumarin J	Data not available in a readily comparable format	Data not available in a readily comparable format
Altissimacoumarin K	Data not available in a readily comparable format	Data not available in a readily comparable format
Altissimacoumarin L	Data not available in a readily comparable format	Data not available in a readily comparable format

Note: The absence of specific data for **Ailancoumarin E** in a structured format within the reviewed literature prevents the creation of a detailed table for this specific compound.

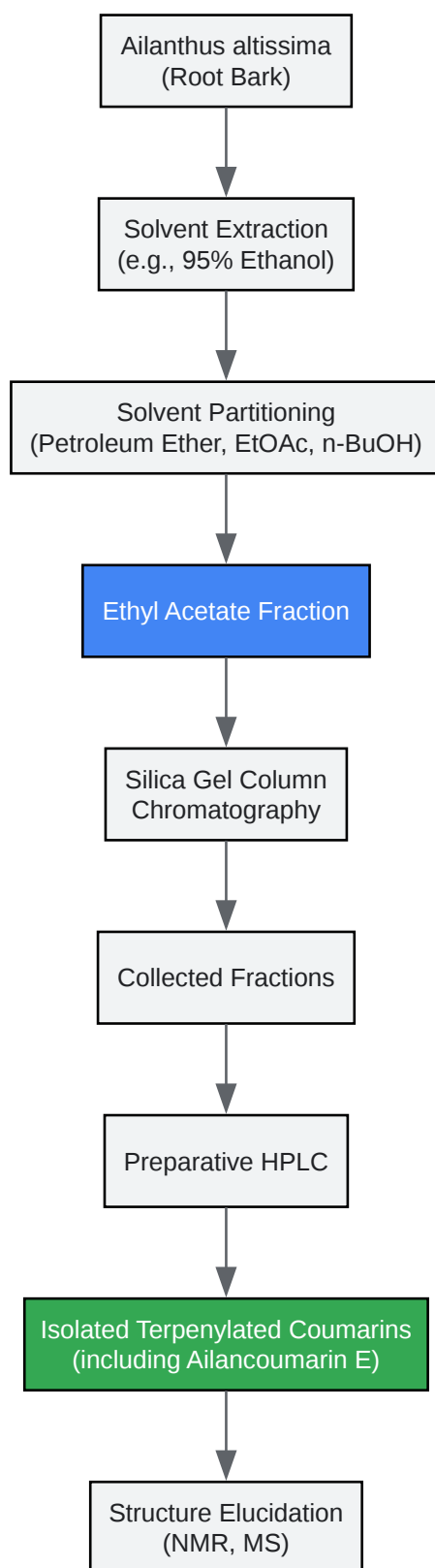
Biological Activity Data

The cytotoxic effects of various compounds isolated from *Ailanthus altissima* have been evaluated against different cancer cell lines. For instance, Altissimacoumarin C exhibited moderate cytotoxic effects against Hep3B cells with an IC₅₀ of 45.21 μM.^[3] However, specific IC₅₀ values for the cytotoxicity of **Ailancoumarin E** were not found in the reviewed scientific literature. Similarly, no studies describing the signaling pathways affected by **Ailancoumarin E** have been reported.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the discovery and isolation of terpenylated coumarins from *Ailanthus altissima*.



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General workflow for the isolation of terpenylated coumarins.

Signaling Pathways

Currently, there is no information available in the scientific literature regarding the specific signaling pathways modulated by **Ailancoumarin E**. Therefore, a corresponding diagram cannot be generated at this time.

Conclusion

Ailancoumarin E is a known terpenylated coumarin naturally sourced from the root bark of *Ailanthus altissima*. While its existence and origin are well-established, there is a notable lack of detailed, publicly available experimental protocols for its specific isolation and purification. Furthermore, comprehensive quantitative data, including specific yields, detailed NMR and MS spectra, and cytotoxicity values (IC₅₀), are not readily accessible in the current body of scientific literature. Future research should focus on providing these crucial details to facilitate further investigation into the biological activities and potential therapeutic applications of **Ailancoumarin E**. The general methodologies outlined in this guide, derived from studies on similar compounds from the same natural source, provide a solid foundation for such future endeavors.

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